

Eichlerialactone literature review and historical context.

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Compound of Interest

Compound Name: *Eichlerialactone*

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Eichlerialactone: A Comprehensive Technical Review

Abstract

Eichlerialactone is a naturally occurring dammarane triterpenoid that was first isolated in 1975. This document provides a comprehensive technical overview of **Eichlerialactone**, consolidating the available scientific literature into a detailed guide for researchers, scientists, and professionals in drug development. It covers the historical context of its discovery, its natural sources, detailed chemical structure, and available data on its biological activities. This guide also includes a summary of quantitative data and outlines the experimental protocols for its isolation and characterization, aiming to serve as a foundational resource for future research and development efforts.

Introduction and Historical Context

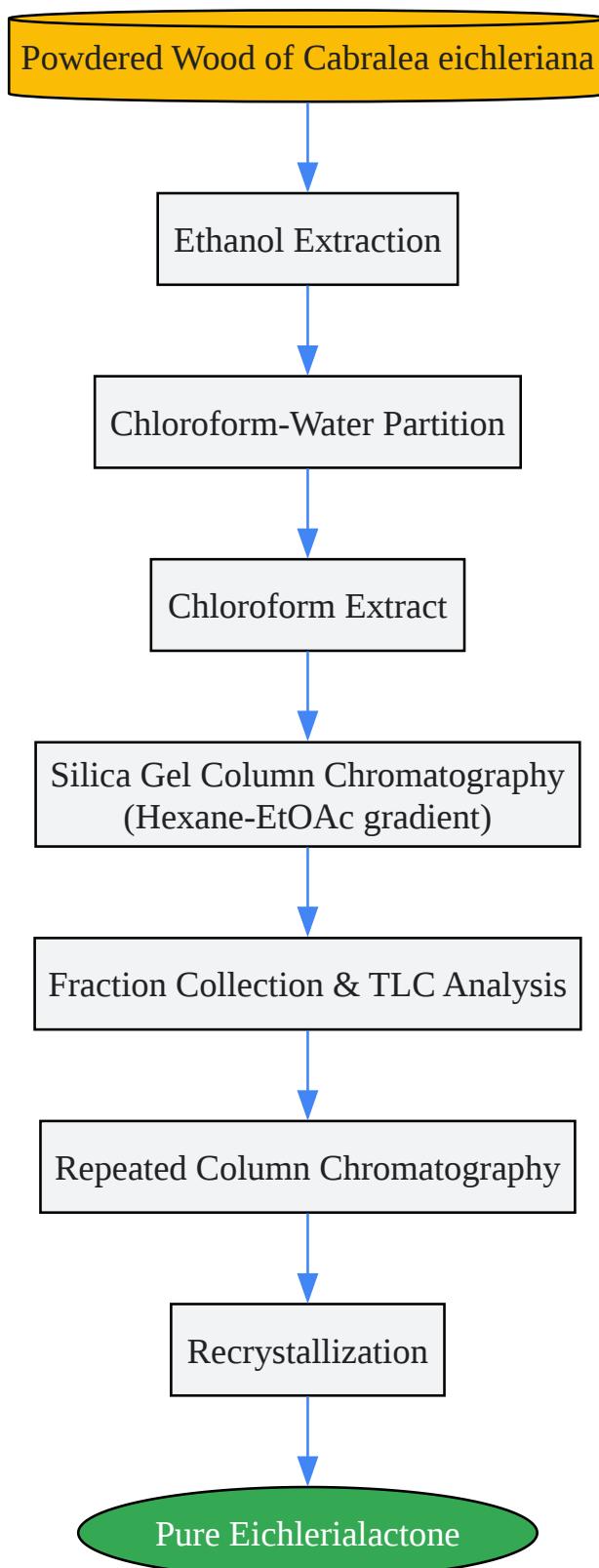
Eichlerialactone was first reported in 1975 by Rao et al. as a new natural product isolated from the wood of *Cabralea eichleriana* DC., a plant belonging to the Meliaceae family[1]. This initial study laid the groundwork for its structural elucidation and classification as a dammarane triterpenoid[1]. Subsequent phytochemical investigations have identified **Eichlerialactone** in other species of the Meliaceae family, including *Aglaia lawii* and *Dysoxylum gotadhora*, indicating its distribution within this plant family[2]. The Meliaceae family is well-known for producing a diverse array of structurally complex and biologically active triterpenoids[3][4][5].

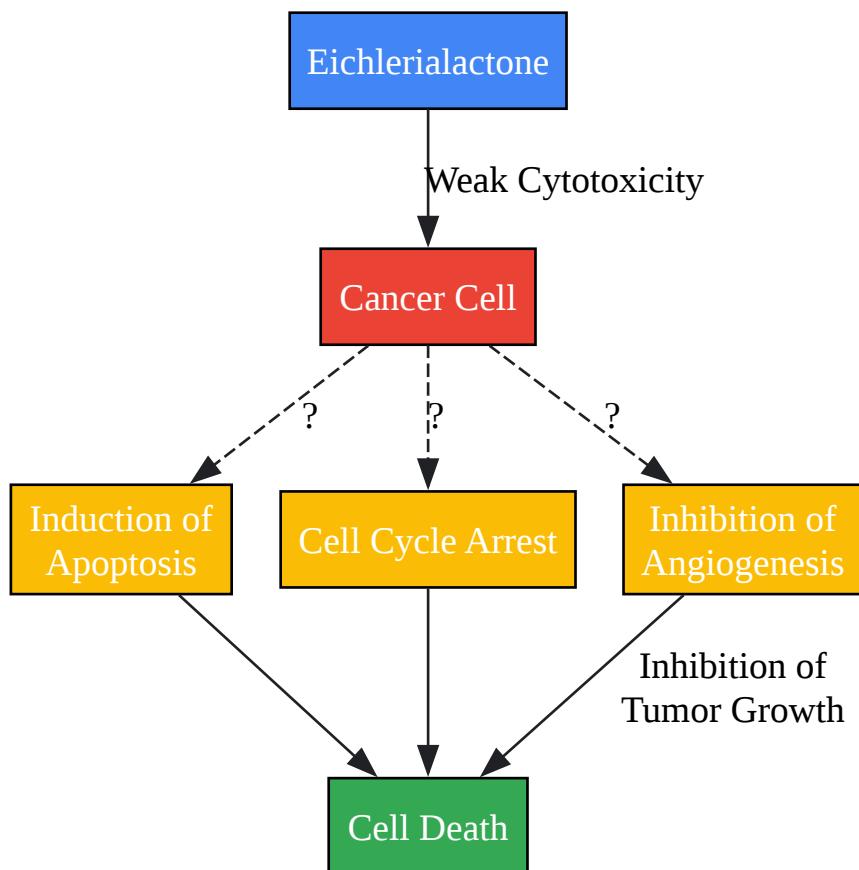
Eichlerialactone belongs to a class of tetracyclic triterpenoids characterized by the dammarane skeleton. These compounds are of significant interest to the scientific community due to their wide range of reported biological activities, including cytotoxic, anti-inflammatory, and antimicrobial effects^{[4][6][7]}. While research on **Eichlerialactone** itself has been limited, its structural class suggests potential for interesting pharmacological properties.

Chemical Structure and Properties

Eichlerialactone is a tetracyclic triterpenoid with the molecular formula C₂₇H₄₂O₄, corresponding to a molecular weight of 430.6 g/mol ^[2]. Its structure features a dammarane skeleton, which is a stereoisomer of protostane. The systematic IUPAC name for **Eichlerialactone** is 3-[(3S,3aR,5aR,6S,7S,9aR,9bR)-6,9a,9b-trimethyl-3-[(2S)-2-methyl-5-oxooxolan-2-yl]-7-prop-1-en-2-yl-1,2,3,3a,4,5,5a,7,8,9-decahydrocyclopenta[a]naphthalen-6-yl]propanoic acid^[2].

The chemical structure of **Eichlerialactone**, as determined by spectroscopic analysis, is presented below.



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